

Establishing a Reference Standard for Disperse Orange 44: A Comparative Guide

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Compound of Interest

Compound Name: *Disperse Orange 44*

Cat. No.: *B1580883*

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This guide provides a comprehensive comparison of **Disperse Orange 44** with two alternative disperse dyes, Disperse Orange 25 and Disperse Red 82. The objective is to furnish researchers, scientists, and drug development professionals with the necessary data and methodologies to establish a well-characterized reference standard for **Disperse Orange 44**. The guide includes a comparative analysis of key performance indicators, detailed experimental protocols for characterization, and visual workflows to aid in the process.

Comparative Performance Data

The selection of a suitable reference standard necessitates a thorough evaluation of its performance characteristics against relevant alternatives. The following table summarizes the key properties of **Disperse Orange 44**, Disperse Orange 25, and Disperse Red 82, compiled from various technical datasheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Property	Disperse Orange 44	Disperse Orange 25	Disperse Red 82
C.I. Name	Disperse Orange 44	Disperse Orange 25	Disperse Red 82
CAS Number	12223-26-6 / 4058-30-4[1][2]	31482-56-1[4][5][7]	12223-42-6 / 30124-94-8[3][8][9]
Chemical Class	Monoazo[1]	Azo[5]	Monoazo[9]
Molecular Formula	C ₁₈ H ₁₅ ClN ₆ O ₂ [1]	C ₁₇ H ₁₇ N ₅ O ₂ [4][7]	C ₂₁ H ₂₁ N ₅ O ₆ [3][9]
Molecular Weight	382.80 g/mol [1]	323.35 g/mol [4][7]	439.42 g/mol [3][9]
Appearance	Orange powder[1][2]	Orange powder	Dark brown powder[8][10]
Light Fastness (ISO 105-B02)	5-6	5-6	4-5
Wash Fastness (ISO 105-C06)	4-5	4-5	4-5
Sublimation Fastness (ISO 105-P01)	4-5	4	4-5

Experimental Protocols for Characterization

The establishment of a reference standard requires rigorous characterization to confirm its identity, purity, and performance. The following are detailed methodologies for key experiments.

2.1. Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is designed to separate and quantify **Disperse Orange 44** and any potential impurities.

- Instrumentation: HPLC system with a Diode Array Detector (DAD) or UV-Vis detector, C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water.

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: Maximum absorbance wavelength (λ_{max}) of **Disperse Orange 44**.
- Standard Preparation: A stock solution of highly purified **Disperse Orange 44** is prepared in acetonitrile. A series of dilutions are made to create a calibration curve.
- Sample Preparation: Accurately weigh a sample of the candidate reference standard and dissolve it in acetonitrile to a known concentration.
- Analysis: Inject the sample and standards into the HPLC system. The purity is calculated by comparing the peak area of the main component to the total peak area of all components.

2.2. Identity Confirmation by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy

- Mass Spectrometry: High-resolution mass spectrometry (HRMS) can be used to determine the exact mass of the molecule, confirming its elemental composition.[\[11\]](#)
- NMR Spectroscopy: ^1H and ^{13}C NMR spectroscopy are employed to elucidate the chemical structure of the dye, ensuring it matches the expected structure of **Disperse Orange 44**.

2.3. Fastness Property Testing

The following ISO standard methods should be used to evaluate the performance of the reference standard.

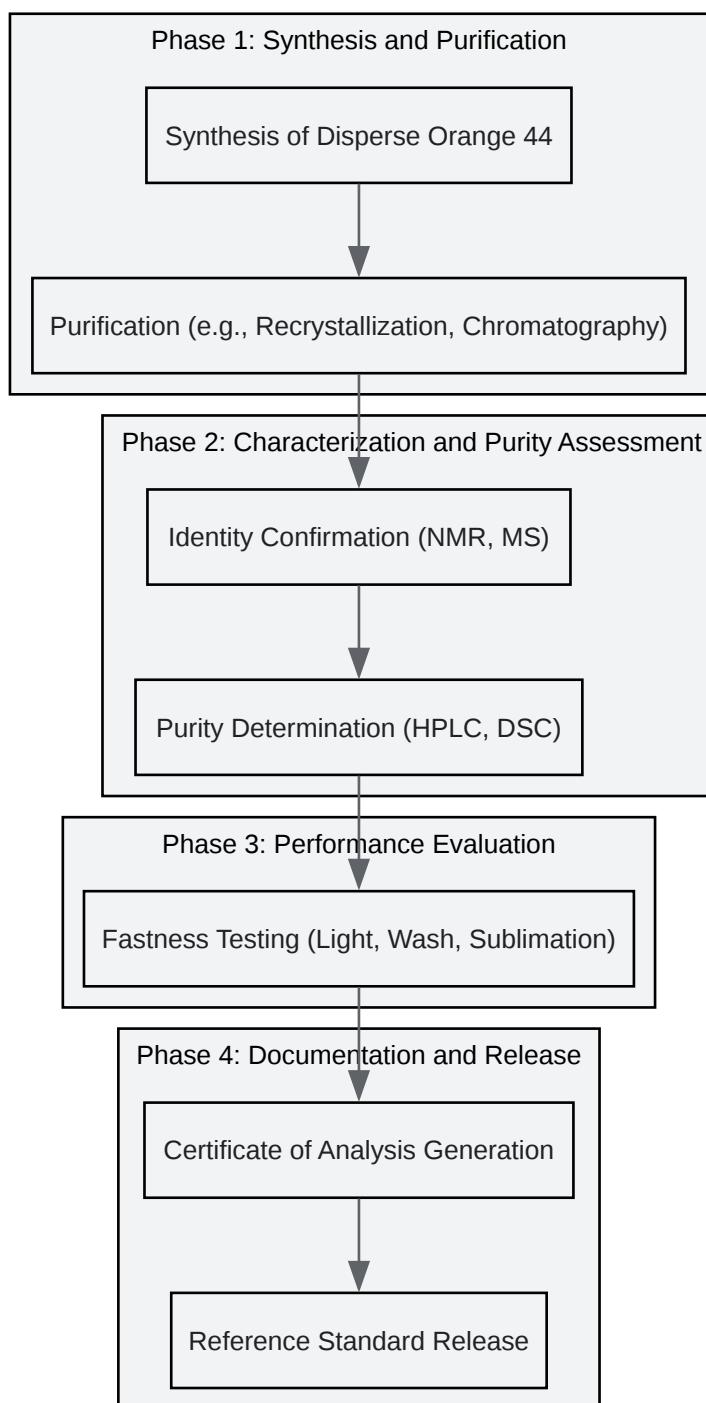
- Light Fastness (ISO 105-B02): A sample of the dyed substrate is exposed to a xenon arc lamp under controlled conditions, alongside a set of blue wool standards. The change in color is assessed against the blue wool scale.
- Wash Fastness (ISO 105-C06): The dyed fabric is washed with a standard detergent in a launder-ometer, along with a multi-fiber strip. The color change of the sample and the staining of the multi-fiber strip are evaluated using grey scales.
- Sublimation Fastness (ISO 105-P01): A sample of the dyed fabric is heated under controlled temperature and pressure. The color change of the sample and the staining of an adjacent

undyed fabric are assessed.

Visualizing the Workflow

3.1. Logical Workflow for Establishing a Reference Standard

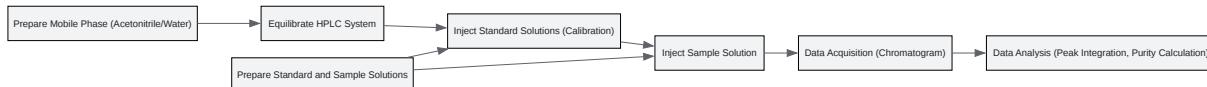
The following diagram illustrates the key steps involved in establishing a chemical reference standard.

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Caption: Workflow for establishing a chemical reference standard.

3.2. Experimental Workflow for HPLC Purity Analysis

This diagram outlines the process for determining the purity of a **Disperse Orange 44** sample using HPLC.



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